

Elimusertib hydrochloride solubility in DMSO and other solvents

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Compound of Interest

Compound Name: *Elimusertib hydrochloride*

Cat. No.: *B8067878*

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Technical Support Center: Elimusertib Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility, handling, and experimental use of **Elimusertib hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of **Elimusertib hydrochloride**?

A1: Dimethyl sulfoxide (DMSO) is the most common and recommended solvent for preparing high-concentration stock solutions of **Elimusertib hydrochloride**.^{[1][2][3][4]} For aqueous-based assays, subsequent dilution into your experimental buffer or media is necessary.

Q2: What is the solubility of **Elimusertib hydrochloride** in common solvents?

A2: The solubility of **Elimusertib hydrochloride** can vary slightly between suppliers. It is highly soluble in DMSO and water.^{[1][5]} Please refer to the table below for a summary of solubility data.

Q3: My **Elimusertib hydrochloride** is not dissolving properly in DMSO. What should I do?

A3: Several factors can affect dissolution. Ensure you are using fresh, anhydrous DMSO, as moisture can reduce solubility.[1][3] Sonication or gentle warming in a hot water bath can also aid in dissolving the compound.[1][2]

Q4: I observed precipitation when diluting my DMSO stock solution into cell culture media. How can I prevent this?

A4: Precipitation upon dilution into aqueous solutions is a common issue with hydrophobic compounds. To minimize this, consider the following:

- **Final DMSO Concentration:** Ensure the final concentration of DMSO in your cell culture medium is low, typically $\leq 0.5\%$, as higher concentrations can be toxic to cells and cause the compound to precipitate.
- **Serial Dilution:** Instead of a single large dilution, perform serial dilutions of your stock solution in your cell culture medium.
- **Rapid Mixing:** When adding the compound to your media, ensure rapid and thorough mixing to disperse it quickly.
- **Serum Concentration:** The presence of serum, which contains proteins like albumin, can help solubilize hydrophobic compounds. If your experiment allows, a higher serum concentration in the media may prevent precipitation.[6]
- **Pre-warmed Media:** Using media pre-warmed to 37°C can sometimes improve solubility.[6]

Q5: How should I store **Elimusertib hydrochloride** powder and stock solutions?

A5:

- **Powder:** Store the solid compound at -20°C for long-term storage (up to 3 years).[2][5]
- **In Solvent:** Stock solutions in DMSO should be aliquoted and stored at -80°C for up to 1 year to avoid repeated freeze-thaw cycles.[2][3]

Solubility Data

| Solvent | Solubility | Notes |
|--------------|---------------------------------------|---------------------------------------------------------------------|
| DMSO | >80 mg/mL[5] to 82 mg/mL (~199 mM)[1] | Use fresh, anhydrous DMSO as moisture can reduce solubility.[1][3] |
| Water | >80 mg/mL[5] to 82 mg/mL[1] | If using water for stock solutions, filter sterilize before use.[7] |
| Ethanol | >80 mg/mL[5] | |
| PBS (pH 7.2) | 100 mg/mL (~243 mM)[7][8] | |

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution in DMSO

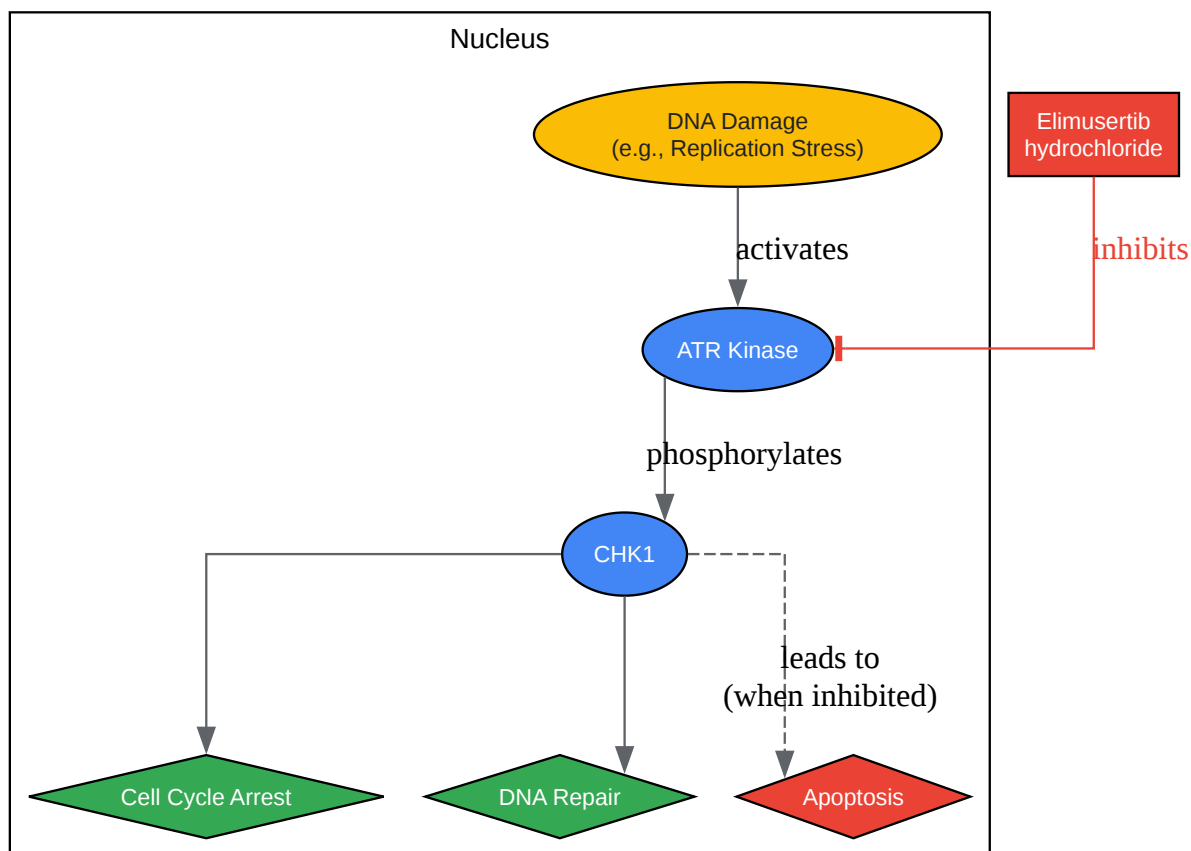
- Preparation: Allow the vial of **Elimusertib hydrochloride** powder to equilibrate to room temperature before opening to prevent moisture condensation.
- Calculation: **Elimusertib hydrochloride** has a molecular weight of approximately 411.89 g/mol .[1] To prepare a 10 mM stock solution, you will need to dissolve 4.12 mg of the compound in 1 mL of DMSO.
- Dissolution: Add the appropriate volume of fresh, anhydrous DMSO to the vial containing the powder.
- Mixing: Vortex the solution thoroughly to ensure the compound is completely dissolved. If necessary, sonicate the solution for a few minutes to aid dissolution.[2]
- Storage: Aliquot the stock solution into smaller volumes in tightly sealed vials and store at -80°C.[2][3]

Protocol for Preparing Working Solutions for Cell-Based Assays

- Thawing: Thaw a single aliquot of the 10 mM DMSO stock solution at room temperature.

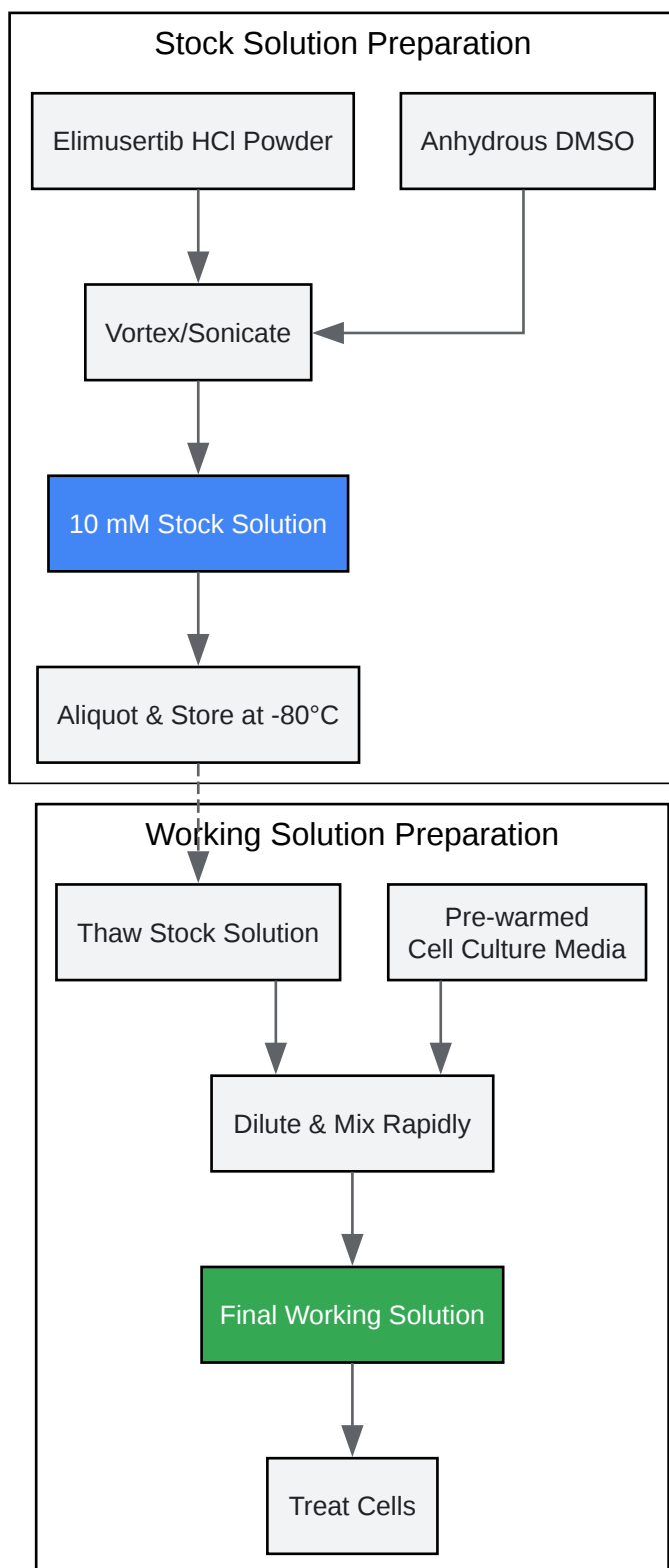
- **Intermediate Dilution (Optional but Recommended):** Prepare an intermediate dilution of the stock solution in your cell culture medium. For example, dilute the 10 mM stock 1:100 in media to create a 100 μ M intermediate solution.
- **Final Dilution:** Add the required volume of the intermediate solution (or the stock solution if not performing an intermediate dilution) to your final volume of pre-warmed cell culture medium. Ensure rapid mixing.
- **Vehicle Control:** Prepare a vehicle control by adding the same final concentration of DMSO to a separate batch of media.
- **Visual Inspection:** Visually inspect the final working solution for any signs of precipitation. If the solution is not clear, you may need to adjust your final concentration or dilution method.
- **Cell Treatment:** Remove the existing medium from your cells and replace it with the freshly prepared medium containing the desired final concentration of **Elimusertib hydrochloride** or the vehicle control.

Signaling Pathway and Experimental Workflow



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Caption: **Elimusertib hydrochloride** inhibits the ATR signaling pathway.



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Caption: Workflow for preparing **Elimusertib hydrochloride** solutions.

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References

- 1. selleckchem.com [selleckchem.com]
- 2. Elimusertib | ATM/ATR | TargetMol [targetmol.com]
- 3. selleckchem.com [selleckchem.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. Elimusertib (BAY1895344) | ATR inhibitor | CAS 1876467-74-1 freebase | Buy BAY-1895344 from Supplier InvivoChem [invivochem.com]
- 6. benchchem.com [benchchem.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. medchemexpress.cn [medchemexpress.cn]
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